

butyrylthiocholine CAS number and molecular weight

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Compound of Interest

Compound Name: Butyrylthiocholine

Cat. No.: B1199683

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An In-depth Technical Guide to Butyrylthiocholine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **butyrylthiocholine**, a key reagent in cholinesterase research. It covers its chemical properties, applications in experimental protocols, and the underlying biochemical pathways, presented in a format tailored for scientific and research audiences.

Core Chemical and Physical Properties

Butyrylthiocholine is a synthetic substrate primarily used for the enzymatic assay of butyrylcholinesterase (BChE). It is a quaternary ammonium ion and is structurally analogous to the natural BChE substrate, butyrylcholine.^[1] For laboratory use, it is typically available as an iodide or chloride salt.

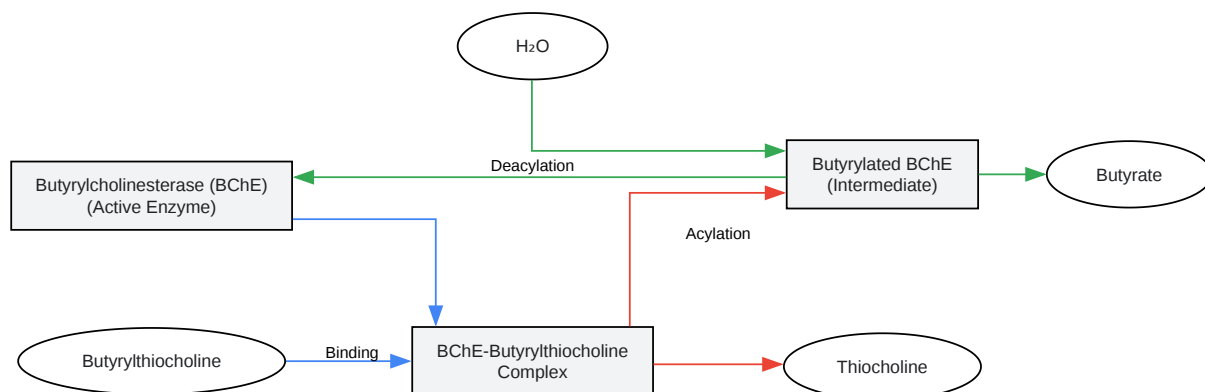
The key quantitative data for **butyrylthiocholine** and its common salt forms are summarized below for easy reference and comparison.

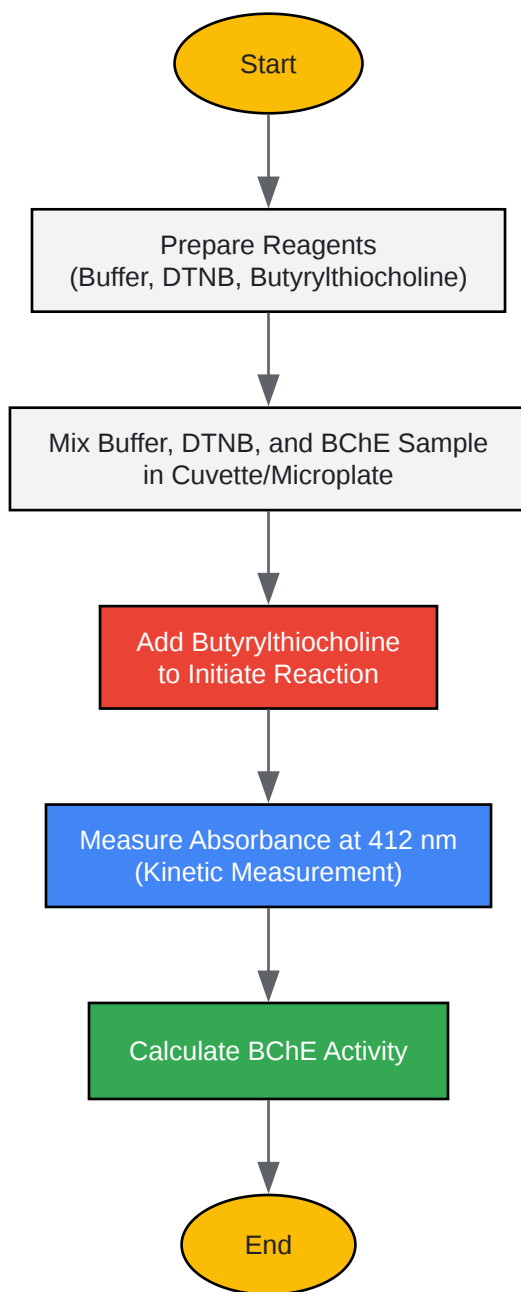
Identifier	Butyrylthiocholine (Cation)	Butyrylthiocholine Iodide	Butyrylthiocholine Chloride
Molecular Formula	C ₉ H ₂₀ NOS ⁺ [1]	C ₉ H ₂₀ INOS[2][3]	C ₉ H ₂₀ ClNOS[4]
Molecular Weight	190.33 g/mol [1]	317.23 g/mol [2][3]	225.78 g/mol [4][5]
CAS Number	4555-00-4[1]	1866-16-6[2][3]	22026-63-7[4][6]
Appearance	-	White crystals or crystalline powder	Liquid (as per one source)[5] or solid
Storage Temperature	-	-20°C[7]	2-8°C[5]

Biochemical Pathway and Mechanism of Action

Butyrylthiocholine's primary application is as a chromogenic substrate for determining butyrylcholinesterase activity.[3][7] The enzymatic reaction is a hydrolysis event that occurs within the active site of the BChE enzyme. The catalytic triad (Serine-Histidine-Glutamate) in the enzyme's active site is crucial for this process.

The hydrolysis of **butyrylthiocholine** by BChE proceeds in two main stages: acylation and deacylation.[8] In the acylation phase, the serine residue in the active site attacks the carbonyl group of **butyrylthiocholine**, leading to the formation of a butyrylated enzyme intermediate and the release of thiocholine. In the subsequent deacylation step, a water molecule hydrolyzes the butyrylated enzyme, regenerating the active enzyme and releasing butyrate.





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